

Application Notes and Protocols: Formic Anhydride in Peptide Synthesis

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Compound of Interest

Compound Name: *Formic anhydride*

Cat. No.: *B048480*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Formic anhydride** is a highly reactive and potent formylating agent used in synthetic organic chemistry.[1] In the field of peptide synthesis, it serves as a crucial reagent for the introduction of formyl groups (-CHO) onto peptides. This modification is significant as N-formylation is a common post-translational modification that can influence a peptide's biological activity, stability, and physicochemical properties.[1][2] For instance, the N-terminal formylation of proteins is a hallmark of bacterial proteins and can trigger immune responses in humans.[3] **Formic anhydride** itself is unstable, often generated in situ as a mixed anhydride, such as acetic **formic anhydride**, to achieve efficient formylation of the N-terminus or lysine side chains of peptides.[4][5]

Key Applications

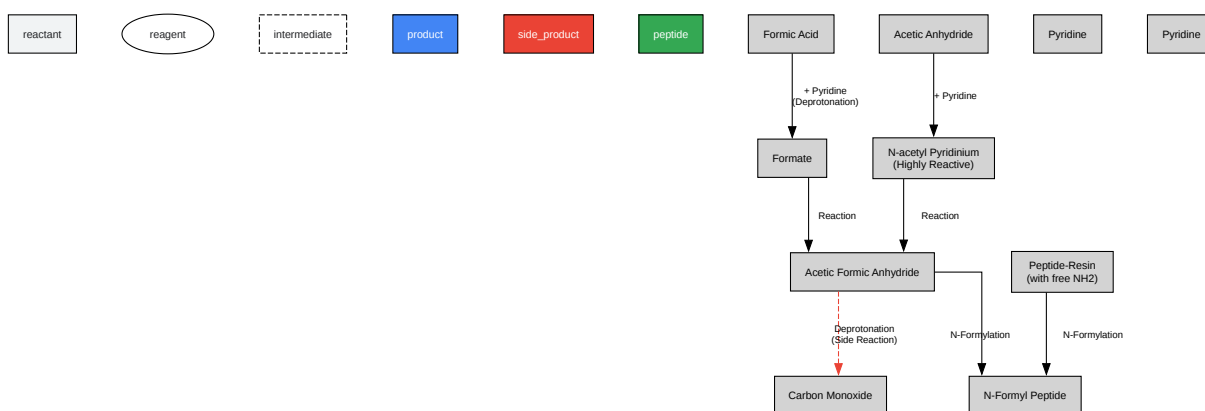
The primary application of **formic anhydride** in peptide synthesis is for formylation reactions. This can be targeted to two main sites on a peptide chain:

- **N-Terminal Formylation:** The addition of a formyl group to the free amine at the N-terminus of a peptide. This can serve as a protecting group strategy or to synthesize biologically relevant N-formyl peptides, which are known to act as chemoattractants for phagocytic cells.[1][2]
- **Lysine Side-Chain Formylation:** The formylation of the ϵ -amino group of lysine residues. N-formyl lysine is an important modification in epigenetics, particularly in histone proteins, where it plays a role in regulating gene expression.[2][3][5]

A recently developed one-pot, on-resin protocol allows for the formylation of protected peptides with near-quantitative yields, accommodating a wide range of amino acids and peptide lengths up to 34 residues.[2]

Reaction Mechanism: N-Formylation via Mixed Anhydride

The formylation process often proceeds through the in situ formation of a mixed anhydride, typically acetic **formic anhydride**. The reaction is base-catalyzed, with pyridine commonly used. The proposed mechanism involves the formation of a highly reactive N-acetyl pyridinium intermediate, which then reacts with formate to generate the mixed anhydride. This anhydride is the active formylating agent that reacts with the peptide's free amino group. A potential side reaction is the deprotonation of the mixed anhydride's formyl residue, leading to the formation of carbon monoxide.[4][5]



[Click to download full resolution via product page](#)**Caption:** Proposed mechanism of peptide N-formylation.

Quantitative Data Summary

The on-resin formylation method provides high yields across various peptide sequences. The data below is summarized from a study by Kokollari et al. (2023).[\[2\]](#)[\[5\]](#)

Parameter	Value / Condition	Efficacy	Reference
Reaction Type	On-resin, one-pot N-formylation	-	[2] [5]
Reagents	Formic acid, acetic anhydride, pyridine, DMF	-	[2]
Temperature	Room Temperature	-	[2] [5]
Peptide Length	Short peptides up to 34 amino acids	> 90%	[2] [3]
Yield	Near-quantitative	> 90%	[2] [5]
Amino Acid Compatibility	Works across the spectrum of canonical amino acids	High	[2] [3]
Target Sites	N-terminus and Lysine side chains	High	[2] [5]

Experimental Protocols

Protocol 1: Rapid On-Resin N-Formylation of Peptides

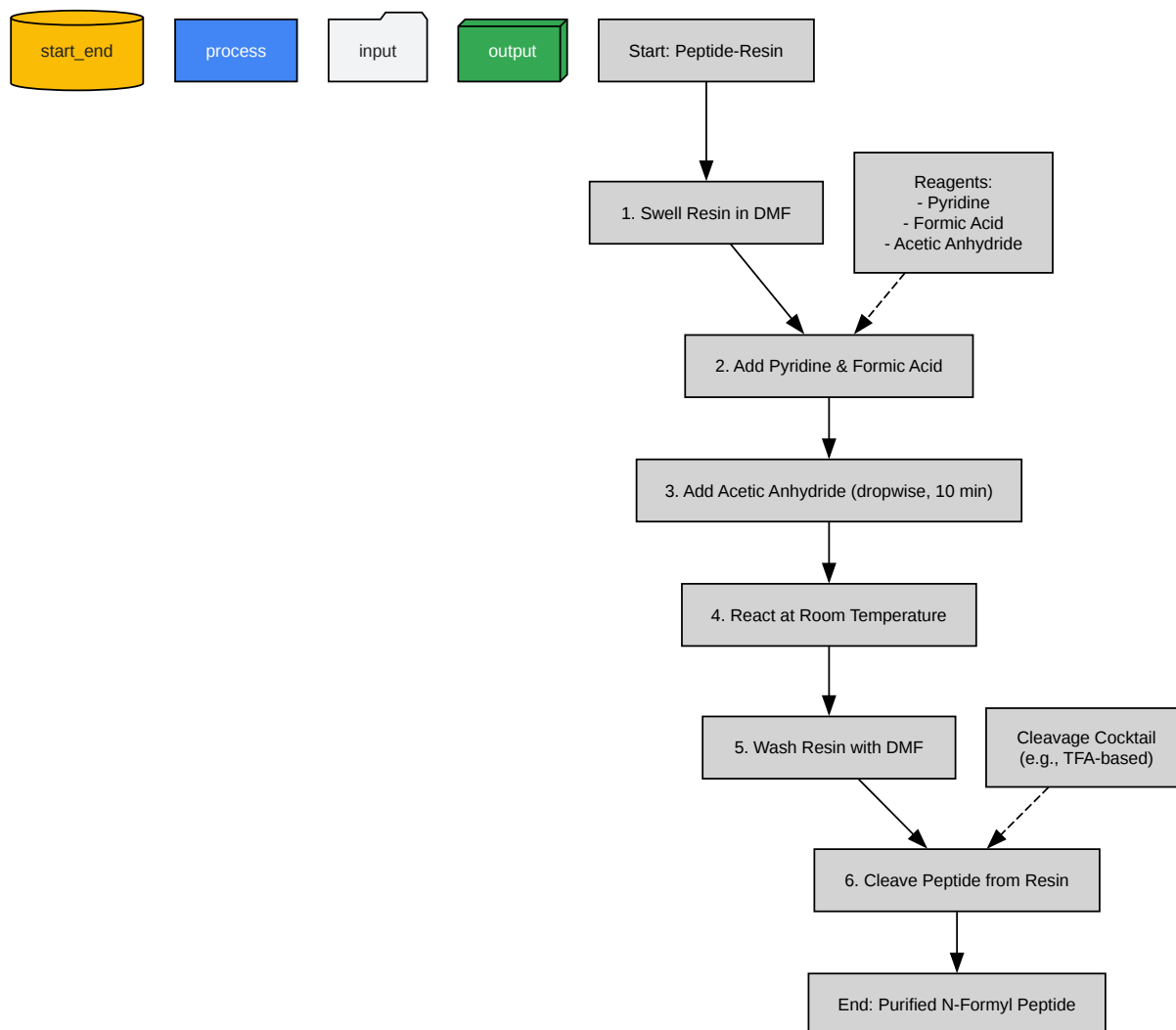
This protocol describes a one-pot procedure for the N-formylation of protected peptides directly on the solid-phase resin.[\[2\]](#)[\[3\]](#)

Materials:

- Peptide-resin (post-SPPS, with N-terminal Fmoc group removed)
- Dimethylformamide (DMF)
- Pyridine
- Formic acid
- Acetic anhydride
- Standard solid-phase synthesis vessel
- Shaker or stirrer

Procedure:

- Resin Swelling: Swell the peptide-resin in DMF for approximately 15-30 minutes.
- Reagent Addition: To the swollen resin, add pyridine followed by formic acid.
- Activation: Add acetic anhydride dropwise to the mixture over a period of 10 minutes while stirring or shaking. This generates the active mixed anhydride in situ.
- Reaction: Allow the reaction to proceed at room temperature. The reaction time can be monitored, but near-quantitative conversion is often achieved rapidly.
- Washing: After the reaction is complete, wash the resin thoroughly with DMF to remove excess reagents and byproducts.
- Cleavage: Cleave the newly N-formylated peptide from the resin using a standard cleavage cocktail (e.g., TFA/TIS/H₂O).



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Caption: Workflow for on-resin peptide N-formylation.

Protocol 2: Preparation of Acetic Formic Anhydride

For applications requiring an isolated formylating agent, acetic **formic anhydride** can be prepared, though it should be used promptly due to its instability.^[6]

Materials:

- Sodium formate (anhydrous)
- Acetyl chloride
- Anhydrous diethyl ether
- Reaction flask with stirrer and dropping funnel
- Filtration apparatus

Procedure:

- Setup: In a reaction flask, prepare a stirred mixture of sodium formate in anhydrous diethyl ether.
- Addition: Add acetyl chloride to the mixture rapidly while maintaining the temperature between 23-27°C.
- Reaction: Stir the mixture for approximately 5-6 hours at the same temperature to ensure the reaction goes to completion.
- Filtration: Filter the mixture by suction to remove the solid residue (sodium chloride). Wash the solid with additional ether and combine the washings with the filtrate.
- Isolation: Remove the ether from the filtrate by distillation under reduced pressure. The remaining residue is acetic **formic anhydride**.
- Purification (Optional): The product can be further purified by distillation. The boiling point is 27–28°C at 10 mm Hg.^[6]

Note: Acetic **formic anhydride** is unstable and prone to decomposition into formic acid and carbon monoxide. It should be prepared fresh and used immediately.[1]

Potential Side Reactions and Considerations

- Decomposition: **Formic anhydride** readily decomposes, even at room temperature, into formic acid and carbon monoxide.[1] This is a critical safety and efficacy consideration.
- Urethane Formation: In mixed anhydride methods, a common side reaction is the attack of the amine nucleophile at the carbonate carbonyl instead of the desired carboxyl carbonyl, leading to the formation of an undesired urethane byproduct.[7]
- Racemization: While modern protocols with additives have minimized this issue, activation of the carboxyl group, especially with hindered amino acids like valine and isoleucine, carries a risk of racemization.[8][9]
- Over-activation: Using overly powerful activating conditions can lead to side reactions on amino acid side chains or the formation of symmetrical anhydrides.[10]

Handling: Due to its high reactivity and instability, **formic anhydride** and its immediate precursors should be handled with care in a well-ventilated fume hood. The use of fresh, high-purity reagents is crucial for achieving high yields and minimizing side reactions.[1][6]

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References

- 1. Formic Anhydride | High-Purity Reagent | For RUO [benchchem.com]
- 2. Rapid On-Resin N-Formylation of Peptides as One-Pot Reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Fast On-Resin N-Formylation of Peptides - ChemistryViews [chemistryviews.org]
- 4. researchgate.net [researchgate.net]

- 5. researchgate.net [researchgate.net]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. people.uniurb.it [people.uniurb.it]
- 8. Side reactions in peptide synthesis. V.A reexamination of the mixed anhydride method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. peptide.com [peptide.com]
- 10. BiblioMed.org - Fulltext article Viewer [bibliomed.org]
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